

Troubleshooting unexpected results in **Re 80** experiments

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Compound of Interest

Compound Name: **Re 80**

Cat. No.: **B1679242**

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Welcome to the Technical Support Center for **Re 80** experimental troubleshooting. This guide is designed for researchers, scientists, and drug development professionals to address common challenges and unexpected results during in vitro experiments with **Re 80**, a synthetic retinoid with anti-angiogenic properties.[1][2]

Frequently Asked Questions (FAQs)

Q1: What is **Re 80**?

A1: **Re 80** is a synthetic retinoid that has been shown to exhibit potent anti-angiogenic activity in vivo.[2] Its chemical name is 4-[1-hydroxy-3-oxo-3-(5,6,7,8-tetrahydro-3-hydroxy-5,5,8,8-tetramethyl-2-naphthalenyl)-1-propenyl]benzoic acid.[2] It is investigated for its potential therapeutic efficacy in angiogenesis-dependent disorders such as solid tumors, psoriasis, rheumatoid arthritis, and diabetic retinopathy.[2]

Q2: What is the primary mechanism of action for **Re 80**?

A2: As a retinoid, **Re 80** is an agonist for retinoic acid receptors (RARs). Its anti-angiogenic effects are likely mediated through the modulation of gene expression involved in endothelial cell proliferation, migration, and differentiation, which are critical steps in the formation of new blood vessels.

Q3: In what solvent should I dissolve **Re 80**?

A3: **Re 80** is a hydrophobic molecule. For in vitro experiments, it is typically dissolved in an organic solvent such as dimethyl sulfoxide (DMSO) to create a stock solution. It is crucial to ensure the final concentration of the solvent in the cell culture medium is not toxic to the cells (usually <0.5% for DMSO).

Q4: What are the appropriate positive and negative controls for an anti-angiogenesis experiment with **Re 80**?

A4:

- Negative Control: A vehicle control, which is the solvent (e.g., DMSO) used to dissolve **Re 80**, at the same final concentration used in the experimental wells.
- Positive Control: A well-known inhibitor of angiogenesis, such as Sunitinib or Bevacizumab, can be used as a positive control to ensure the assay is performing as expected.

Troubleshooting Guides

Issue 1: Inconsistent or No Inhibition in Endothelial Cell Tube Formation Assay

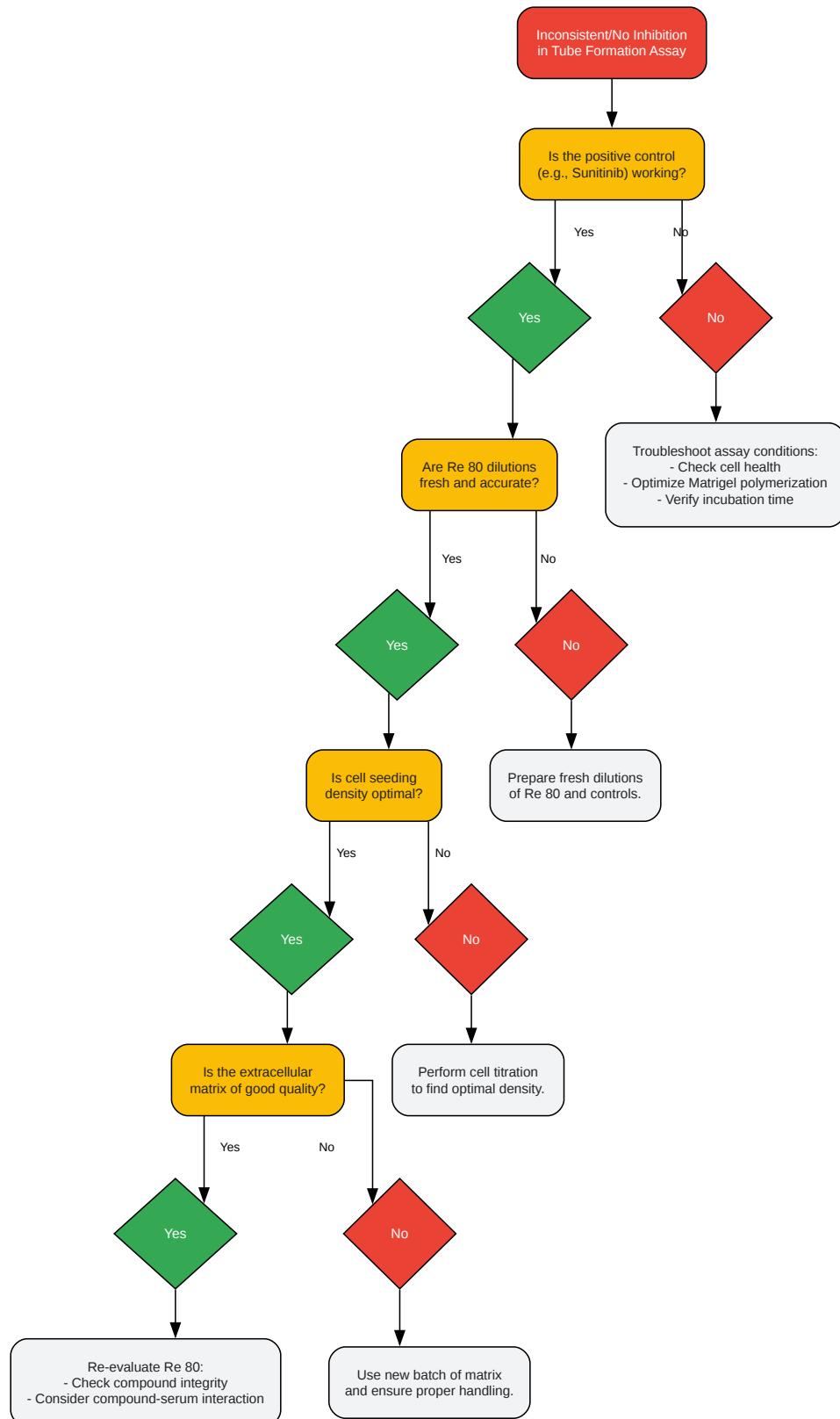
Q: I am not observing the expected inhibitory effect of **Re 80** on tube formation, or the results are highly variable between replicates. What could be the cause?

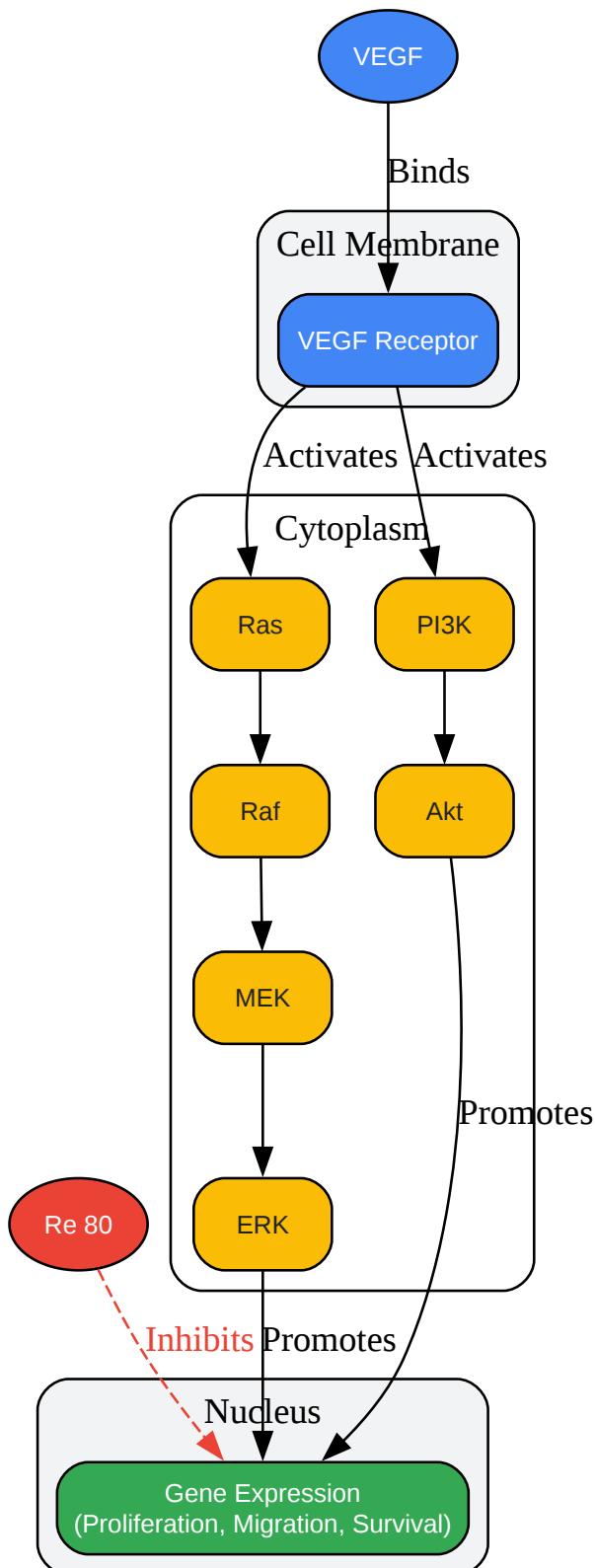
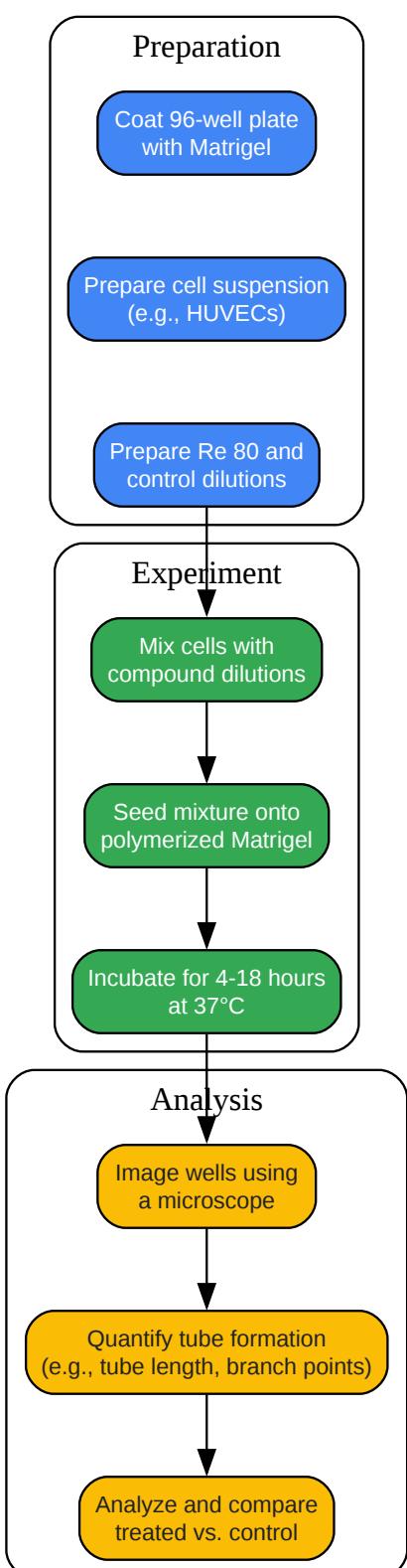
A: This is a common issue that can arise from several factors. Below is a step-by-step troubleshooting guide.

Troubleshooting Steps:

- Verify Compound Integrity and Concentration:
 - Ensure the **Re 80** stock solution was prepared correctly and stored properly to prevent degradation.
 - Prepare fresh serial dilutions for each experiment.
 - Confirm the accuracy of the final concentrations used.

- Optimize Cell Seeding Density:
 - The density of endothelial cells (e.g., HUVECs) is critical for optimal tube formation. Too few cells will result in a sparse network, while too many can lead to cell clumping.
 - Perform a cell titration experiment to determine the optimal seeding density for your specific cell line and matrix.
- Check Matrigel/Extracellular Matrix Quality:
 - Use a high-quality basement membrane extract (e.g., Matrigel). Ensure it has not undergone multiple freeze-thaw cycles.
 - The gel should be polymerized evenly at the bottom of the plate. Avoid introducing bubbles.
- Assess Cell Health:
 - Use cells at a low passage number and ensure they are in the exponential growth phase.
 - Poor cell health can lead to a reduced ability to form tubes, masking the inhibitory effect of your compound.



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- 2. Three novel synthetic retinoids, Re 80, Am 580 and Am 80, all exhibit anti-angiogenic activity in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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